

Dosimetry and radiation safety protocols for ⁶⁸Ga-CCZ01048

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Compound of Interest

Compound Name: CCZ01048

Cat. No.: B12417215

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Application Notes and Protocols for ⁶⁸Ga-CCZ01048

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the dosimetry, radiation safety, and experimental protocols for the novel positron emission tomography (PET) imaging agent, ⁶⁸Ga-**CCZ01048**. This radiopharmaceutical is a promising candidate for imaging melanoma by targeting the melanocortin 1 receptor (MC1R).

Dosimetry

The radiation dosimetry for ⁶⁸Ga-**CCZ01048** has been estimated based on preclinical and initial first-in-human studies. The Medical Internal Radiation Dose (MIRD) methodology, with software such as OLINDA/EXM, has been utilized to calculate the absorbed doses in various organs.^[1] The primary route of excretion for this radiotracer is through the urinary system, leading to the kidneys and bladder wall receiving the highest radiation doses.^{[1][2]}

A summary of estimated absorbed radiation doses to various organs from a typical administration of ⁶⁸Ga-**CCZ01048** is presented in the table below. It is important to note that these values are estimates and can vary based on individual patient physiology and metabolism.

Organ	Absorbed Dose (mGy/MBq)
Kidneys	0.055 - 0.0948
Bladder Wall	High (specific value not available)
Spleen	Moderate (specific value not available)
Liver	Moderate (specific value not available)
Brain	0.0012
Effective Dose (mSv/MBq)	0.011

Note: The data is compiled from first-in-human studies of ^{68}Ga -labeled α -MSH derivatives.^[1]
^[2] The kidneys have been consistently identified as the organ receiving the highest absorbed dose.^[1]^[2]

Radiation Safety Protocols

The handling of ^{68}Ga -**CCZ01048** requires adherence to standard radiation safety protocols for positron-emitting radionuclides. The following guidelines are essential for ensuring the safety of personnel.

1. Personnel Protective Equipment (PPE):

- Lab Coat: A dedicated lab coat should be worn at all times when handling the radiopharmaceutical.
- Gloves: Disposable, waterproof gloves are mandatory. Gloves should be changed frequently, especially if contamination is suspected.
- Eye Protection: Safety glasses or goggles should be worn to protect the eyes from potential splashes of the radioactive solution.
- Dosimetry: Personnel should wear whole-body and ring dosimeters to monitor their radiation exposure.

2. Shielding:

- Gallium-68 emits high-energy positrons (0.836 MeV) which result in 511 keV gamma photons upon annihilation.
- Lead shielding is effective for reducing gamma radiation exposure. Vials and syringes containing 68Ga-**CCZ01048** should be kept in lead containers.
- Work should be performed behind a lead-shielded L-block to minimize exposure to the torso and head.

3. Handling and Administration:

- Use tongs or forceps to handle vials and other radioactive materials to increase the distance from the source and reduce exposure.
- All work with open sources of 68Ga-**CCZ01048** should be conducted in a designated radioactive materials work area, preferably within a fume hood or a shielded hot cell.
- The administration of 68Ga-**CCZ01048** to patients should be performed by trained personnel following approved clinical protocols.

4. Waste Disposal:

- All radioactive waste, including used vials, syringes, and contaminated PPE, must be disposed of in designated and clearly labeled radioactive waste containers.
- Waste containing 68Ga should be stored for decay. Due to its short half-life of approximately 68 minutes, the radioactivity will decay to negligible levels within a day.
- Follow institutional and national regulations for the disposal of radioactive waste.

5. Contamination Monitoring:

- Regularly monitor work surfaces, equipment, and personnel for radioactive contamination using a survey meter equipped with a pancake probe suitable for detecting beta and gamma radiation.
- Perform wipe tests to detect removable contamination.

- In case of a spill, immediately notify the Radiation Safety Officer and follow established spill cleanup procedures.

Experimental Protocols

Radiolabeling of CCZ01048 with 68Ga

This protocol outlines the manual preparation of 68Ga-**CCZ01048**. Automated synthesis modules can also be used and should be operated according to the manufacturer's instructions.

Materials:

- 68Ge/68Ga generator
- **CCZ01048** peptide precursor
- Sterile, pyrogen-free water for injection
- HEPES buffer (0.5 M, pH 4.5-5.0)
- Trace metal-free hydrochloric acid (0.1 N)
- Sterile reaction vial (5-10 mL)
- Heating block or water bath
- C18 Sep-Pak cartridge
- Ethanol (USP grade)
- Saline (0.9% NaCl, sterile)
- Sterile 0.22 µm filter

Procedure:

- Elute the 68Ge/68Ga generator with 5 mL of 0.1 N HCl to obtain 68GaCl₃.

- Transfer a fraction of the eluate containing the desired amount of radioactivity (e.g., 185-370 MBq) to a sterile reaction vial.
- Add 0.5 mL of HEPES buffer to the reaction vial to adjust the pH to approximately 4.5.
- Add a solution of **CCZ01048** peptide (typically 10-20 µg) to the reaction vial.
- Gently swirl the vial to mix the contents.
- Heat the reaction vial at 95-100°C for 5-10 minutes.
- Allow the vial to cool to room temperature.
- Purify the labeled peptide using a C18 Sep-Pak cartridge.
 - Pre-condition the cartridge with 5 mL of ethanol followed by 10 mL of sterile water.
 - Load the reaction mixture onto the cartridge.
 - Wash the cartridge with 10 mL of sterile water to remove unreacted ⁶⁸Ga.
 - Elute the ⁶⁸Ga-**CCZ01048** from the cartridge with a small volume (e.g., 0.5-1 mL) of ethanol.
- Dilute the ethanolic solution with sterile saline to a final ethanol concentration of less than 10%.
- Pass the final product through a sterile 0.22 µm filter into a sterile vial.

Quality Control

Radiochemical Purity:

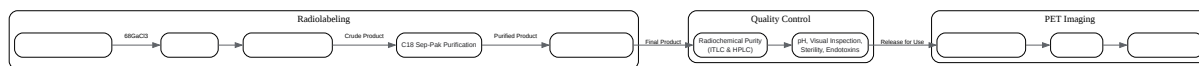
- Instant Thin-Layer Chromatography (ITLC):
 - Stationary Phase: ITLC-SG strips
 - Mobile Phase: 0.1 M ammonium acetate:methanol (1:1)

- Procedure: Spot the ITLC strip with the final product. Develop the chromatogram.
- Analysis: Free ^{68}Ga remains at the origin ($R_f = 0$), while ^{68}Ga -**CCZ01048** moves with the solvent front ($R_f = 0.9-1.0$).
- Acceptance Criterion: Radiochemical purity should be $\geq 95\%$.
- High-Performance Liquid Chromatography (HPLC):
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of acetonitrile and water, both containing 0.1% trifluoroacetic acid.
 - Detector: A radioactivity detector in series with a UV detector.
 - Procedure: Inject a small aliquot of the final product.
 - Analysis: Compare the retention time of the radioactive peak with that of a non-radioactive Ga-**CCZ01048** standard.[\[3\]](#)
 - Acceptance Criterion: Radiochemical purity should be $\geq 95\%$.[\[3\]](#)

Other Quality Control Parameters:

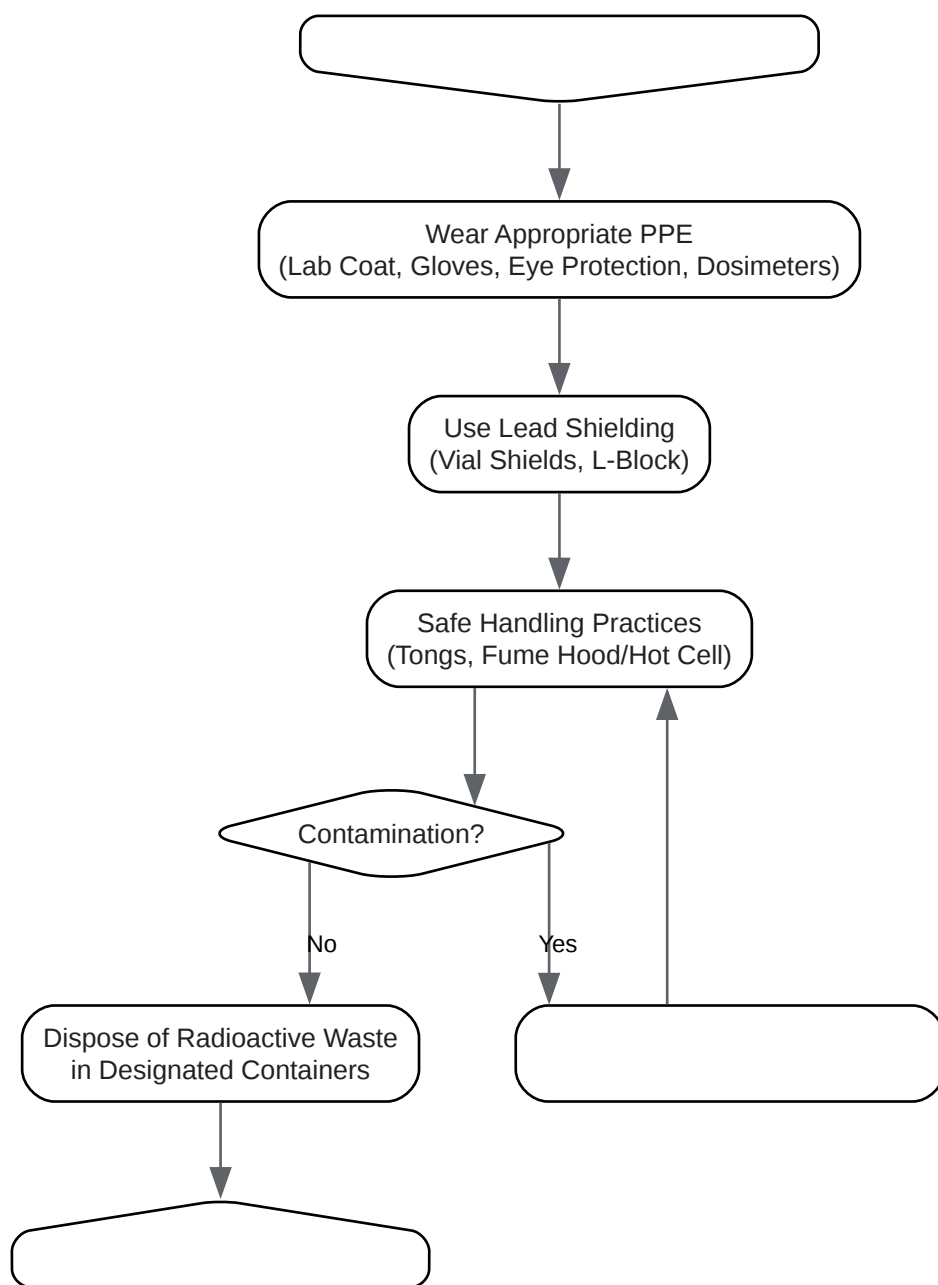
- pH: The pH of the final product should be between 4.5 and 7.5.
- Visual Inspection: The solution should be clear, colorless, and free of particulate matter.
- Radionuclidic Purity: The presence of the parent radionuclide, ^{68}Ge , should be checked and must be below the acceptable limit (e.g., $<0.001\%$).
- Sterility and Endotoxin Testing: These tests should be performed according to pharmacopeial standards for products intended for human administration.

Visualizations



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Caption: Experimental Workflow for 68Ga-**CCZ01048**



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